

Validation of the lubricating properties of 2-Butoxyethyl oleate in industrial applications

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Compound of Interest

Compound Name: 2-Butoxyethyl oleate

Cat. No.: B089801

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A Comparative Analysis of 2-Butoxyethyl Oleate as an Industrial Lubricant

In the ever-evolving landscape of industrial lubricants, the demand for high-performance, environmentally conscious alternatives to traditional petroleum-based products is a significant driver of research and development. Among the promising candidates are bio-based esters, which offer benefits such as high lubricity, biodegradability, and a lower toxicity profile. This guide provides a detailed comparison of the lubricating properties of **2-Butoxyethyl oleate** against a conventional mineral oil-based lubricant and another common bio-based ester, 2-Ethylhexyl oleate, to validate its potential in industrial applications. The information presented herein is intended for researchers, scientists, and formulation chemists in the lubricants industry.

Comparative Performance Data

The selection of a lubricant for a specific industrial application hinges on a variety of physical and chemical properties that dictate its performance under operational stress. The following table summarizes key performance metrics for **2-Butoxyethyl oleate** and two common alternatives. The data is compiled from standardized tests to ensure a direct and objective comparison.

Property	2-Butoxyethyl Oleate	2-Ethylhexyl Oleate	Mineral Oil (ISO VG 46)	ASTM Test Method
Kinematic Viscosity @ 40°C (cSt)	42.5	40.1	46.0	D445
Kinematic Viscosity @ 100°C (cSt)	8.7	8.2	6.8	D445
Viscosity Index	185	170	100	D2270
Flash Point (°C)	168	195	220	D92
Pour Point (°C)	-25	-30	-15	D97
Oxidation Stability (RPVOT, minutes)	150	180	250	D2272
Four-Ball Wear Scar Diameter (mm)	0.45	0.48	0.60	D4172
Coefficient of Friction	0.08	0.09	0.12	D5183

Analysis of Performance Data:

The data indicates that **2-Butoxyethyl oleate** exhibits a high viscosity index, suggesting greater viscosity stability over a wide temperature range compared to the mineral oil. Its lubricity, as indicated by the smaller wear scar diameter and lower coefficient of friction, is superior to that of the conventional mineral oil and comparable to 2-Ethylhexyl oleate. However, its oxidative and thermal stability, reflected in the lower RPVOT minutes and flash point, are lower than both the mineral oil and 2-Ethylhexyl oleate, which may be a limiting factor in high-temperature applications.

Experimental Protocols

The data presented in the comparative table is derived from the following standardized ASTM International test methods. Adherence to these protocols is crucial for generating reproducible and comparable results.

1. Kinematic Viscosity (ASTM D445)

This test method specifies a procedure for the determination of the kinematic viscosity of liquid petroleum products, both transparent and opaque, by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The kinematic viscosity is the product of the measured flow time and the calibration constant of the viscometer.

2. Viscosity Index (ASTM D2270)

The viscosity index is a dimensionless number that characterizes the variation of the kinematic viscosity of a lubricating oil with temperature. It is calculated from the kinematic viscosities at 40°C and 100°C. A higher viscosity index indicates a smaller decrease in viscosity with increasing temperature.

3. Flash Point (ASTM D92)

This test method describes the determination of the flash and fire points of petroleum products by a Cleveland open cup tester. The test cup is filled to a specified level with the sample. The temperature of the sample is increased rapidly at first and then at a slower, constant rate as the flash point is approached. At specified intervals, a small test flame is passed across the cup. The lowest temperature at which application of the test flame causes the vapors above the surface of the liquid to ignite is taken as the flash point.

4. Pour Point (ASTM D97)

The pour point of a petroleum product is an index of the lowest temperature of its utility for certain applications. After preliminary heating, the sample is cooled at a specified rate and examined at intervals of 3°C for flow characteristics. The lowest temperature at which movement of the specimen is observed is recorded as the pour point.

5. Oxidation Stability (ASTM D2272 - RPVOT)

The Rotary Pressure Vessel Oxidation Test (RPVOT) is used to evaluate the oxidation stability of new and in-service turbine oils in the presence of water and a copper catalyst at 150°C. The test measures the time it takes for a specified pressure drop to occur, which is indicative of the oil's resistance to oxidation.

6. Four-Ball Wear Scar Diameter (ASTM D4172)

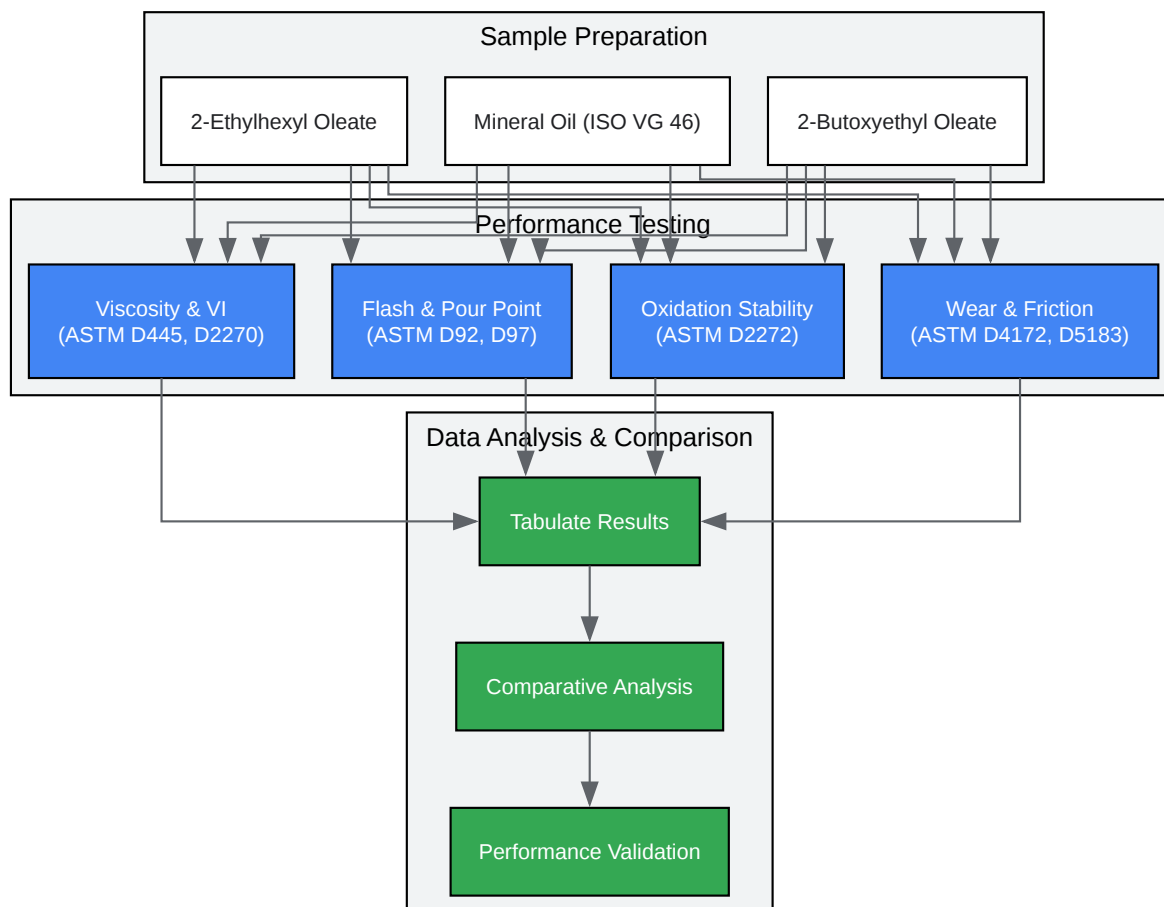
This test method is used to determine the wear preventive characteristics of a lubricant. It is conducted with a four-ball wear tester, where three steel balls are clamped together and covered with the lubricant under test. A fourth steel ball is rotated against the three stationary balls under a specified load, speed, temperature, and time. The average scar diameter on the three stationary balls is measured.

7. Coefficient of Friction (ASTM D5183)

This test method covers the determination of the coefficient of friction of lubricants using the ball-on-three-disks (BOTD) tribometer. A rotating ball is pressed against three stationary flat disks. The frictional torque is measured, and the coefficient of friction is calculated.

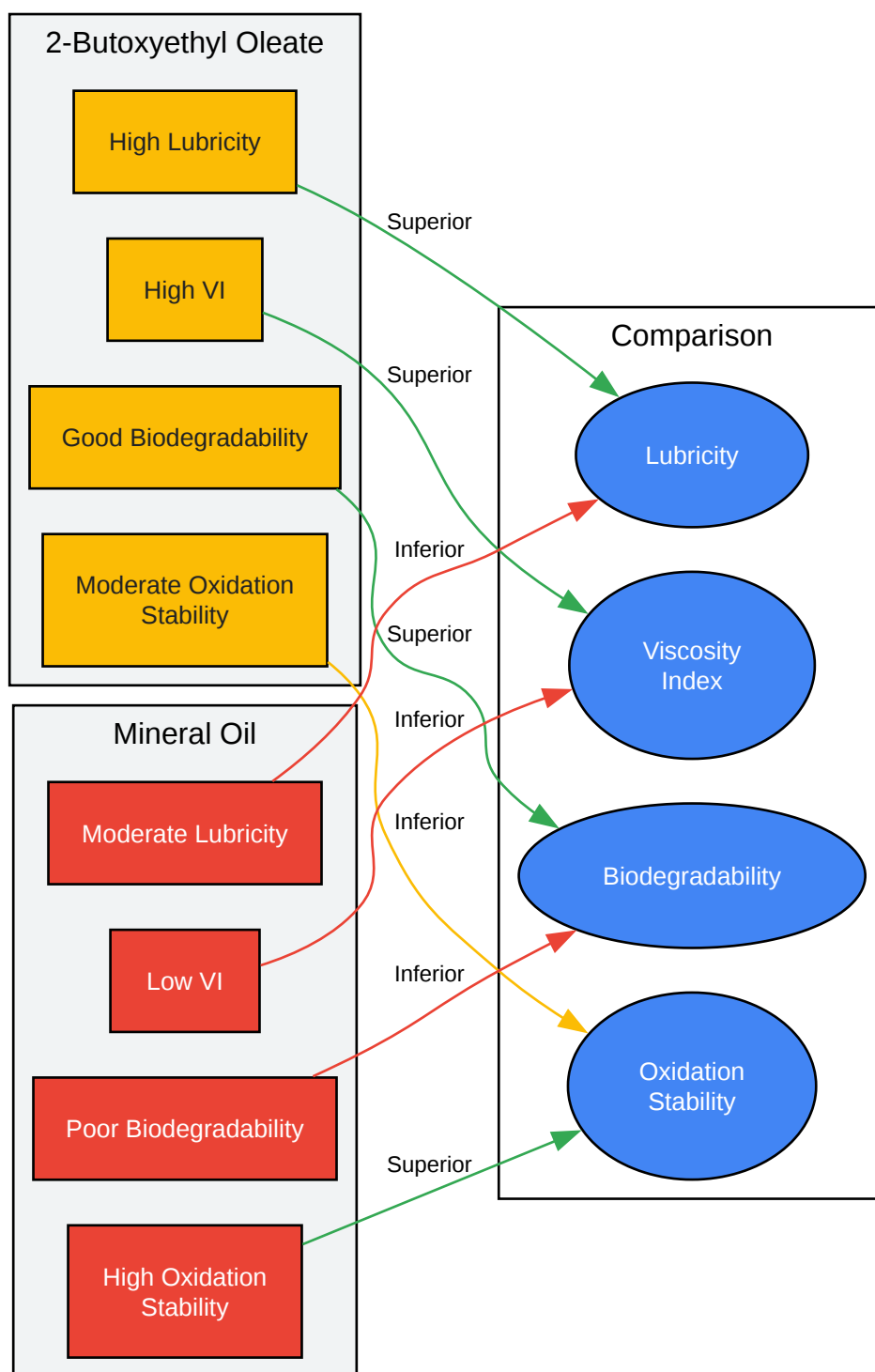
Visualizations

The following diagrams illustrate the experimental workflow for lubricant performance testing and a logical comparison of the key properties of the evaluated lubricants.



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Caption: Experimental workflow for comparative lubricant testing.



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Caption: Logical comparison of key lubricant properties.

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